

An In-depth Technical Guide to Butylated Triphenyl Phosphate Isomers

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Compound of Interest

Compound Name: *Butylated triphenyl phosphate*

CAS No.: *220352-35-2*

Cat. No.: *B15721385*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **butylated triphenyl phosphate** (BTPP) isomers, a class of organophosphate esters used as flame retardants and plasticizers. Due to their widespread use, understanding their physicochemical properties, toxicological profiles, and analytical methodologies is of critical importance for researchers in environmental science, toxicology, and drug development.

Physicochemical Properties of Butylated Triphenyl Phosphate Isomers

The properties of **butylated triphenyl phosphate** isomers vary depending on the number and position of the butyl groups on the phenyl rings. Commercial products are often mixtures of different isomers.^[1] The following tables summarize key physicochemical data for some of the most common BTPP isomers.

Table 1: Physicochemical Properties of tert-Butylphenyl Diphenyl Phosphate (CAS No. 56803-37-3)

Property	Value	Source(s)
Molecular Formula	C ₂₂ H ₂₃ O ₄ P	[2]
Molecular Weight	382.40 g/mol	[2]
Appearance	Clear colorless to light yellow liquid	[3][4]
Boiling Point	260 °C at 13.3 hPa	[2]
Melting Point (Pour Point)	-21 °C	[2]
Relative Density	1.17 at 20 °C	[2]
Vapor Pressure	1.9 x 10 ⁻⁴ Pa at 30 °C	[2]
Water Solubility	Insoluble	[3]
Log Kow	6.3	[5]

Table 2: Physicochemical Properties of di-tert-Butylphenyl Phenyl Phosphate (CAS No. 65652-41-7)

Property	Value	Source(s)
Molecular Formula	C ₂₆ H ₃₁ O ₄ P	[6]
Molecular Weight	438.50 g/mol	[6]
Appearance	Solid or Viscous Liquid	[6]
Boiling Point	482.9 ± 34.0 °C at 760 mmHg	[6]
Density	1.1 ± 0.1 g/cm ³	[6]

Table 3: Physicochemical Properties of tris(p-tert-butylphenyl) Phosphate (CAS No. 78-33-1)

Property	Value	Source(s)
Molecular Formula	C ₃₀ H ₃₉ O ₄ P	[7]
Molecular Weight	494.60 g/mol	[7]
Appearance	White to pale yellow solid/crystalline powder	[7]
Melting Point	90 - 105 °C	[7]
Boiling Point	320 °C at 5 mmHg	[7]

Table 4: Physicochemical Properties of **Isobutylated Triphenyl Phosphate** (CAS No. 68937-40-6)

Property	Value	Source(s)
Molecular Formula	C ₃₀ H ₃₉ O ₄ P	[8]
Molecular Weight	494.6 g/mol	[8]
Log Kow	8.8	[8]

Toxicological Profile and Endocrine Disruption

Butylated triphenyl phosphates are recognized as endocrine and reproductive toxicants.[9][10] Studies on rats have shown that exposure to BTPP-based hydraulic fluids can lead to cholesteryl lipidosis in the adrenal cortex and ovarian interstitial cells, suggesting interference with steroid hormone metabolism.[9][10] Furthermore, elevated serum estradiol levels and abnormal reproductive cycles have been observed in female rats treated with BTPP.[10]

While the precise mechanisms for BTPP isomers are still under investigation, the toxicological profile of the related compound, triphenyl phosphate (TPP), offers significant insights. TPP has been shown to act as an endocrine disruptor by interacting with the estrogen receptor and influencing the PI3K/AKT signaling pathway, which is crucial for cell growth, proliferation, and metabolism.[11][12][13] Given the structural similarities and observed reproductive toxicity of BTPPs, it is plausible that they exert their effects through similar signaling pathways.

Experimental Protocols

The analysis of **butylated triphenyl phosphate** isomers in various matrices typically involves chromatographic techniques coupled with mass spectrometry.

Sample Preparation for Biological Matrices (e.g., Urine, Blood)

- **Extraction:** Samples are often extracted using a solvent like acetonitrile. For biological samples such as urine, an enzymatic hydrolysis step with β -glucuronidase/sulfatase may be necessary to deconjugate metabolites.[\[4\]](#)[\[14\]](#)
- **Cleanup:** Solid Phase Extraction (SPE) is a common technique for sample cleanup and concentration.[\[4\]](#)[\[15\]](#)
- **Final Solution:** The eluate from the SPE cartridge is typically evaporated to dryness and reconstituted in a mobile phase-compatible solvent (e.g., methanol/water mixture).[\[4\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- **Instrumentation:** A gas chromatograph equipped with a capillary column (e.g., Rxi-5Sil MS) suitable for semi-volatile organic compounds is used.[\[4\]](#)
- **Injection:** A splitless injection of 1-2 μ L of the extract is performed.[\[4\]](#)
- **Carrier Gas:** Helium is used as the carrier gas at a constant flow rate.[\[4\]](#)
- **Oven Program:** A temperature gradient is employed to ensure the separation of isomers, for example, an initial temperature of 60°C, ramped to 300°C.[\[4\]](#)
- **Mass Spectrometer:** The mass spectrometer is operated in Electron Ionization (EI) mode, and data is acquired in Selected Ion Monitoring (SIM) mode for enhanced sensitivity.[\[4\]](#)
- **Calibration:** A multi-point calibration curve is generated using BTPP isomer standards.[\[16\]](#)

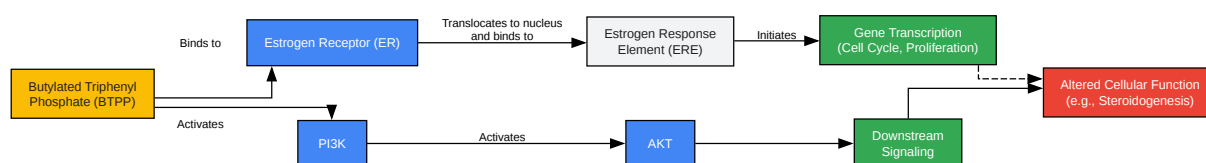
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

- Instrumentation: A liquid chromatograph coupled to a tandem mass spectrometer provides high sensitivity and specificity.[17]
- Chromatographic Separation: A suitable C18 column is often used for the separation of the isomers.[18]
- Mobile Phase: A gradient of water and an organic solvent like acetonitrile or methanol is typically used.[17]
- Mass Spectrometry: The mass spectrometer is operated in multiple reaction monitoring (MRM) mode to detect specific precursor and product ions for each isomer, ensuring accurate quantification.[18]
- Calibration: An internal standard is added to each sample before analysis to correct for matrix effects and variations in instrument response.[19]

Visualizations: Signaling Pathways and Experimental Workflow

Postulated Signaling Pathway of Butylated Triphenyl Phosphate Isomers

Based on the known effects of the related compound triphenyl phosphate and the observed endocrine-disrupting properties of BTPPs, the following diagram illustrates a postulated signaling pathway.

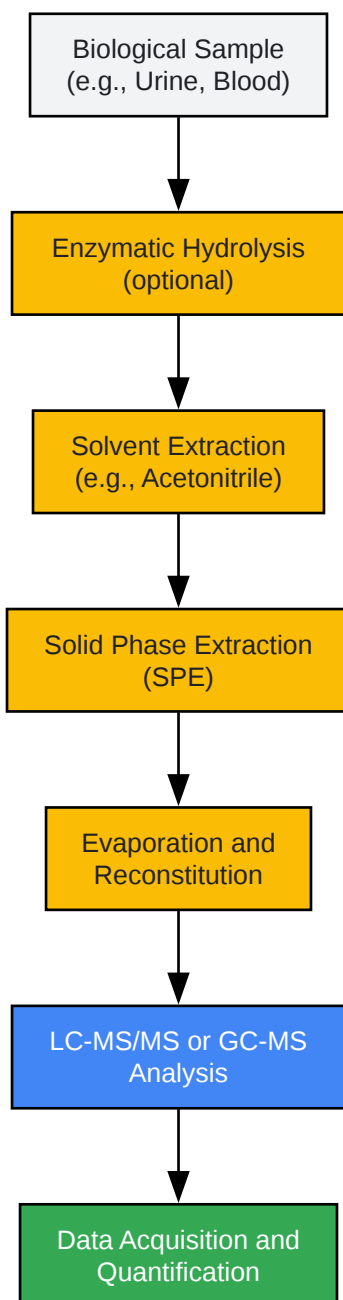


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Caption: Postulated signaling pathway for BTPP endocrine disruption.

Experimental Workflow for BTPP Analysis

The following diagram outlines a typical experimental workflow for the analysis of **butylated triphenyl phosphate** isomers in biological samples.



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Caption: General workflow for BTPP analysis in biological matrices.

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